

Application Notes and Protocols: Formulation of Diethyl Azelate in Cosmetic Chemistry

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Compound of Interest

Compound Name: Diethyl azelate

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Introduction to Diethyl Azelate in Cosmetics

Diethyl azelate (DEA), the diethyl ester of azelaic acid, is a versatile ingredient in cosmetic and dermatological formulations. It functions primarily as an emollient and skin conditioning agent, offering a non-greasy, silky feel to topical products.^[1] Its favorable safety profile and compatibility with various cosmetic ingredients make it a suitable choice for a wide range of skincare products, including lotions, creams, and serums.

Beyond its sensory benefits, **diethyl azelate** is also being explored for its potential biological activities. Azelaic acid, its parent compound, is known for its anti-inflammatory and anti-acne properties.^[2] Research suggests that azelaic acid's effects may be mediated, in part, through the activation of Peroxisome Proliferator-Activated Receptor-gamma (PPAR γ), a nuclear receptor that plays a crucial role in regulating skin homeostasis, including inflammation and cell differentiation.^{[1][3]} It is hypothesized that **diethyl azelate** may be converted to azelaic acid in the skin to exert these effects.^[1]

These application notes provide a comprehensive overview of the formulation of **diethyl azelate** in cosmetic chemistry, including its physicochemical properties, formulation guidelines, experimental protocols, and potential mechanisms of action.

Physicochemical Properties of Diethyl Azelate

A thorough understanding of the physicochemical properties of **diethyl azelate** is essential for successful formulation development.

Property	Value	Reference
INCI Name	DIETHYL AZELATE	
CAS Number	624-17-9	[4]
Molecular Formula	C13H24O4	[4]
Molecular Weight	244.33 g/mol	[4]
Appearance	Colorless to light yellow liquid	[5]
Odor	Light, fruity aroma	[5]
Solubility	Soluble in organic solvents like ether and alcohol; insoluble in water.	[5]
Boiling Point	294 °C	[5]
Melting Point	-20 °C	[5]
Density	Approximately 0.945 g/cm ³	[5]
Refractive Index	1.43200 to 1.43800 @ 20.00 °C	[6]

Formulation Guidelines and Considerations

Role in Formulations

- **Emollient:** **Diethyl azelate** provides a smooth, soft, and non-greasy feel on the skin, making it an excellent choice for improving the texture and spreadability of cosmetic products.
- **Solvent:** Due to its ester nature, it can act as a solvent for certain active ingredients and UV filters, aiding in their dispersion within the formulation.
- **Skin Conditioning Agent:** It helps to maintain the skin in good condition.[1]

Use Levels

The typical use level of **diethyl azelate** in cosmetic formulations can range from 1% to 10%, depending on the desired sensory effect and the product type. Higher concentrations can be used in specific treatment products.

Compatibility

Diethyl azelate is compatible with a wide range of cosmetic ingredients, including other esters, silicones, fatty alcohols, and non-ionic emulsifiers. It can be incorporated into both oil-in-water (O/W) and water-in-oil (W/O) emulsions.

Comedogenicity

While specific comedogenicity data for **diethyl azelate** is not readily available, it is important to consider the overall comedogenic potential of the final formulation. When formulating for acne-prone skin, it is advisable to pair **diethyl azelate** with other non-comedogenic ingredients. The rabbit ear assay is a common, though not perfect, model for assessing comedogenicity.^[7]

Experimental Protocols

The following are example protocols for incorporating **diethyl azelate** into common cosmetic formulations. These are starting point formulations and may require optimization based on specific project requirements.

Protocol for a Lightweight Emollient Serum (O/W)

This protocol outlines the preparation of a simple oil-in-water serum featuring **diethyl azelate** for a light, hydrating feel.

Equipment:

- Beakers
- Homogenizer or high-shear mixer
- Water bath
- Magnetic stirrer and stir bar

- pH meter

Ingredients:

Phase	Ingredient	INCI Name	Function	% w/w
A	Deionized Water	Aqua	Solvent	q.s. to 100
Glycerin	Glycerin	Humectant	3.00	
Xanthan Gum	Xanthan Gum	Thickener	0.20	
B	Diethyl Azelate	Diethyl Azelate	Emollient	5.00
Caprylic/Capric Triglyceride	Caprylic/Capric Triglyceride	Emollient	3.00	
Cetearyl Alcohol	Cetearyl Alcohol	Thickener, Emulsifier	1.50	
Glyceryl Stearate	Glyceryl Stearate	Emulsifier	1.00	
PEG-100 Stearate	PEG-100 Stearate	Emulsifier	1.00	
C	Phenoxyethanol (and) Ethylhexylglycerin	Phenoxyethanol, Ethylhexylglycerin	Preservative	1.00
Citric Acid or Sodium Hydroxide	Citric Acid, Sodium Hydroxide	pH adjuster	q.s.	

Procedure:

- Phase A: In the main beaker, combine deionized water and glycerin. Slowly sprinkle in xanthan gum while stirring with a magnetic stirrer until fully dispersed and hydrated. Heat Phase A to 75°C in a water bath.

- Phase B: In a separate beaker, combine all ingredients of Phase B and heat to 75°C in a water bath until all solids are melted and the phase is uniform.
- Emulsification: Slowly add Phase B to Phase A with continuous homogenization. Homogenize for 3-5 minutes until a uniform, white emulsion is formed.
- Cooling: Begin cooling the emulsion while stirring gently with a paddle stirrer.
- Phase C: When the temperature of the emulsion is below 40°C, add the preservative system (Phase C).
- pH Adjustment: Adjust the pH to the desired range (typically 5.5-6.5 for skin products) using citric acid or sodium hydroxide.
- Final Mixing: Continue to stir gently until the product reaches room temperature.

Protocol for a Nourishing Skin Cream (W/O)

This protocol describes the formulation of a water-in-oil cream utilizing **diethyl azelate** for enhanced emollience.

Equipment:

- Beakers
- Propeller mixer
- Water bath
- Homogenizer (optional, for droplet size reduction)

Ingredients:

Phase	Ingredient	INCI Name	Function	% w/w
A	Diethyl Azelate	Diethyl Azelate	Emollient	8.00
Mineral Oil	Paraffinum Liquidum	Emollient, Occlusive	10.00	
Polyglyceryl-3 Diisostearate	Polyglyceryl-3 Diisostearate	W/O Emulsifier	3.00	
Beeswax	Cera Alba	Thickener, Stabilizer	2.00	
B	Deionized Water	Aqua	Solvent	q.s. to 100
Magnesium Sulfate	Magnesium Sulfate	Stabilizer	0.70	
Propylene Glycol	Propylene Glycol	Humectant	5.00	
C	Preservative System	(e.g., Phenoxyethanol, Caprylyl Glycol)	Preservative	1.00

Procedure:

- Phase A: In a beaker, combine all ingredients of Phase A and heat to 75-80°C in a water bath until all components are melted and uniform.
- Phase B: In a separate beaker, combine the ingredients of Phase B and heat to 75-80°C.
- Emulsification: Slowly add Phase B to Phase A while stirring with a propeller mixer. Increase the mixing speed as the water is added.
- Homogenization (Optional): For a finer emulsion, homogenize the mixture for 1-2 minutes.
- Cooling: Begin cooling the cream with continuous, moderate stirring.
- Phase C: When the temperature is below 40°C, add the preservative system.
- Final Mixing: Continue stirring until the cream is smooth and has reached room temperature.

Quality Control and Stability Testing

Formulations containing **diethyl azelate** should undergo rigorous quality control and stability testing to ensure product safety and efficacy throughout its shelf life.

Analytical Protocol for Quantification of Diethyl Azelate

The concentration of **diethyl azelate** in a cosmetic formulation can be determined using Gas Chromatography-Mass Spectrometry (GC-MS). This method is often used for the determination of azelaic acid by derivatizing it to **diethyl azelate**.^[8]

Sample Preparation:

- Accurately weigh approximately 1g of the cosmetic product into a centrifuge tube.
- Add a suitable organic solvent (e.g., methanol or ethanol) to dissolve the **diethyl azelate**.
- Vortex or sonicate to ensure complete extraction.
- Centrifuge to separate any insoluble excipients.
- Filter the supernatant through a 0.45 µm syringe filter into a GC vial.

GC-MS Conditions (Example):

- Column: HP-5ms (30 m x 0.25 mm, 0.25 µm film thickness) or equivalent.
- Carrier Gas: Helium.
- Inlet Temperature: 250°C.
- Oven Temperature Program: Start at 100°C, hold for 2 minutes, ramp to 280°C at 15°C/min, hold for 5 minutes.
- MSD Transfer Line Temperature: 280°C.
- Ionization Mode: Electron Ionization (EI).
- Mass Range: Scan from m/z 50 to 500.

Quantification is achieved by creating a calibration curve with known concentrations of a **diethyl azelate** standard and comparing the peak area of the analyte in the sample to the calibration curve.

Stability Testing Protocol

Stability testing is crucial to evaluate the physical, chemical, and microbiological integrity of the cosmetic product over time.

Test Parameters:

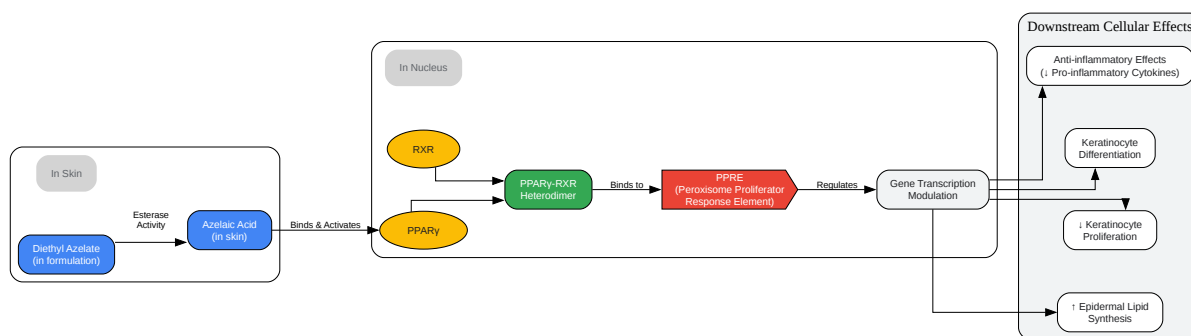
- Appearance, Color, and Odor: Visual and olfactory assessment.
- pH: Measurement using a calibrated pH meter.
- Viscosity: Measurement using a viscometer or rheometer.
- Phase Separation: Visual assessment after centrifugation and at various temperature conditions.
- Microbiological Purity: Testing for microbial contamination at specified intervals.

Storage Conditions:

- Real-Time Stability: $25^{\circ}\text{C} \pm 2^{\circ}\text{C}$ / $60\% \text{ RH} \pm 5\% \text{ RH}$ for the intended shelf life (e.g., 24 months).[9]
- Accelerated Stability: $40^{\circ}\text{C} \pm 2^{\circ}\text{C}$ / $75\% \text{ RH} \pm 5\% \text{ RH}$ for 3 to 6 months to predict long-term stability.[10]
- Freeze-Thaw Cycling: Typically 3 to 5 cycles between -10°C and 25°C to assess emulsion stability.

Mechanism of Action: PPAR γ Signaling Pathway

Azelaic acid, the precursor to **diethyl azelate**, has been shown to activate PPAR γ .^[1] This signaling pathway is integral to skin health and disease management.

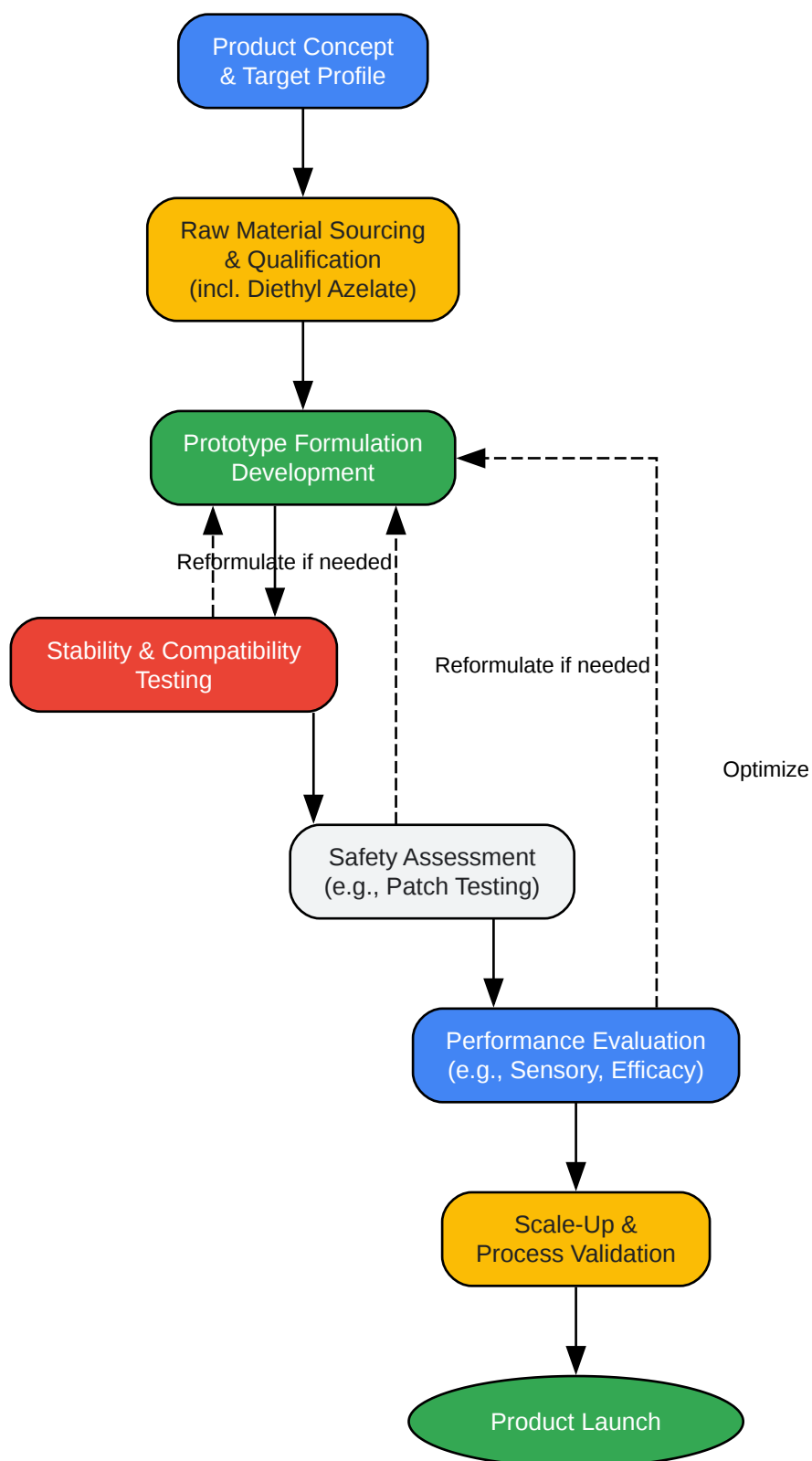


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PPARγ Signaling Pathway Activated by Azelaic Acid

Experimental Workflow for Formulation Development

The following diagram illustrates a typical workflow for the development of a cosmetic formulation containing **diethyl azelate**.



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Cosmetic Formulation Development Workflow

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References

- 1. researchgate.net [researchgate.net]
- 2. Enhancing the Bioconversion of Azelaic Acid to Its Derivatives by Response Surface Methodology - PMC [pmc.ncbi.nlm.nih.gov]
- 3. The role of PPAR γ -mediated signalling in skin biology and pathology: new targets and opportunities for clinical dermatology - PubMed [pubmed.ncbi.nlm.nih.gov]
- 4. Diethyl azelate | C₁₃H₂₄O₄ | CID 12204 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 5. chembk.com [chembk.com]
- 6. diethyl azelate, 624-17-9 [thegoodscentscompany.com]
- 7. Comedogenicity of current therapeutic products, cosmetics, and ingredients in the rabbit ear - PubMed [pubmed.ncbi.nlm.nih.gov]
- 8. pubs.acs.org [pubs.acs.org]
- 9. Assessment of the Stability of Cosmetic Products - Shapypro. Shape your Project [shapypro.com]
- 10. Stability Testing Cosmetics I Taobe Consulting [taobe.consulting]
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